

# Diinsinin: A Technical Guide to its Chemical Structure, Properties, and Biological Activities

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## Compound of Interest

Compound Name: *Diinsinin*

Cat. No.: *B1243898*

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## Abstract

**Diinsinin** is a naturally occurring biflavonoid glycoside isolated from the rhizome of *Sarcophyte piriei*. This document provides a comprehensive overview of its chemical structure, known physicochemical properties, and biological activities. Notably, **Diinsinin** has demonstrated significant anti-inflammatory and antioxidant effects. This guide consolidates available quantitative data, outlines putative experimental methodologies for its study, and explores potential signaling pathways involved in its mechanism of action, aiming to serve as a valuable resource for ongoing research and drug discovery efforts.

## Chemical Structure and Identification

**Diinsinin** is a complex biflavonoid, structurally identified as 5,7,3',4'-tetrahydroxyflavanyl-7-O-beta-glucosyl-(4beta-8;2beta-O-7)-naringenin[1].

- IUPAC Name: (2R,8R,14R)-8-(3,4-dihydroxyphenyl)-5,13-dihydroxy-2-(4-hydroxyphenyl)-4-oxo-3,4-dihydro-2H,14H-8,14-methanochromeno[7,8-d][1][2]benzodioxocin-11-yl beta-D-glucopyranoside
- CAS Number: 176739-80-3
- Molecular Formula: C<sub>36</sub>H<sub>32</sub>O<sub>15</sub>

- Molecular Weight: 704.6 g/mol

## Physicochemical Properties

Detailed experimental data on the physical properties of **Diinsinin**, such as melting point and solubility in various solvents, are not extensively reported in the available literature. However, based on its chemical structure as a glycosylated flavonoid, certain general characteristics can be inferred. It is likely to be a crystalline solid at room temperature with limited solubility in water and better solubility in polar organic solvents.

Table 1: Physicochemical Properties of **Diinsinin**

Property	Value/Information	Source
Molecular Formula	C <sub>36</sub> H <sub>32</sub> O <sub>15</sub>	PubChem
Molecular Weight	704.6 g/mol	PubChem
Appearance	Likely a crystalline solid	Inferred
Solubility	Limited in water, soluble in polar organic solvents	Inferred
Melting Point	Not reported	-

## Biological Activities and Quantitative Data

**Diinsinin** has been primarily investigated for its anti-inflammatory and antioxidant properties.

### Anti-inflammatory Activity

**Diinsinin** exhibits potent anti-inflammatory effects by inhibiting key mediators of the inflammatory cascade.

Table 2: Anti-inflammatory Activity of **Diinsinin**

Assay	IC <sub>50</sub> Value (μM)	Source
Prostaglandin Synthesis Inhibition	13.14	[1]
Platelet-Activating Factor (PAF)-Induced Exocytosis Inhibition	39	[1]

## Antioxidant Activity

Extracts of *Sarcophyte piriei*, from which **Diinsinin** is isolated, have shown significant antioxidant activity. While specific data for purified **Diinsinin** is limited, the antioxidant capacity of the plant extract suggests that its flavonoid constituents, including **Diinsinin**, are major contributors.

Table 3: Antioxidant Activity of *Sarcophyte piriei* Methanolic Extract

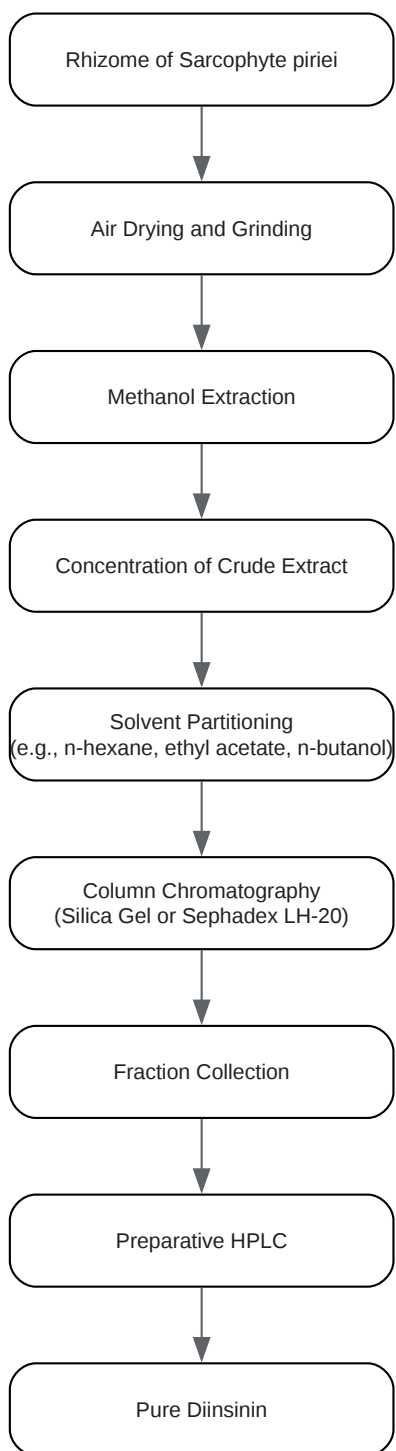
Assay	IC <sub>50</sub> Value (μg/mL)	Source
DPPH Radical Scavenging	4.26 ± 0.22	[3]
ABTS Radical Scavenging	4.62 ± 0.14	[3]
Iron Chelating	1.82 ± 0.01	[3]
Nitric Oxide Scavenging	9.09 ± 0.11	[3]

## Experimental Protocols (Putative)

Detailed experimental protocols specifically for **Diinsinin** are not readily available. The following sections outline generalized and established methodologies that could be adapted for the isolation, synthesis, and biological evaluation of **Diinsinin** and similar biflavonoids.

### Isolation of Diinsinin from *Sarcophyte piriei*

A putative workflow for the isolation and purification of **Diinsinin** from its natural source is depicted below. This process typically involves extraction followed by chromatographic separation.

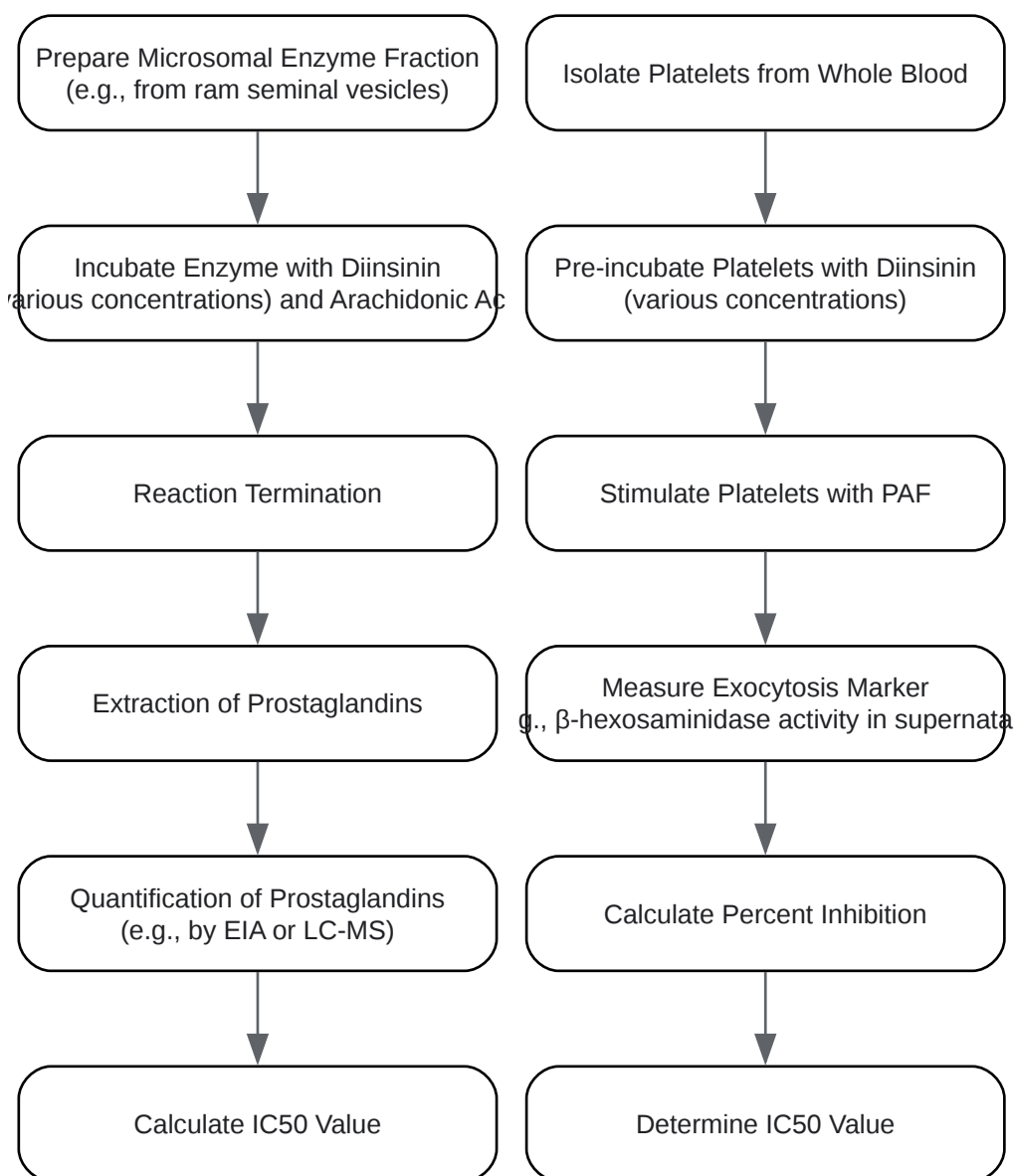


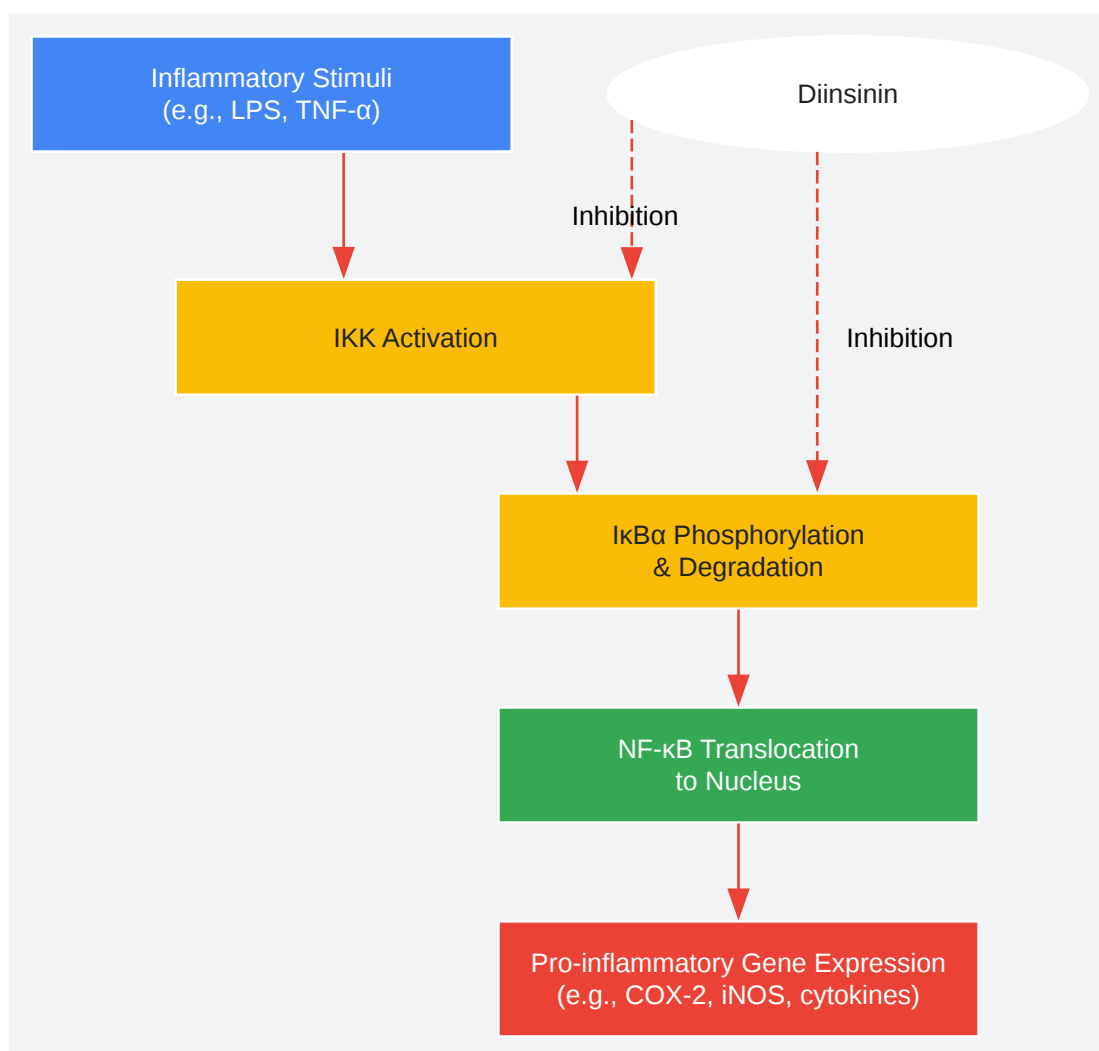
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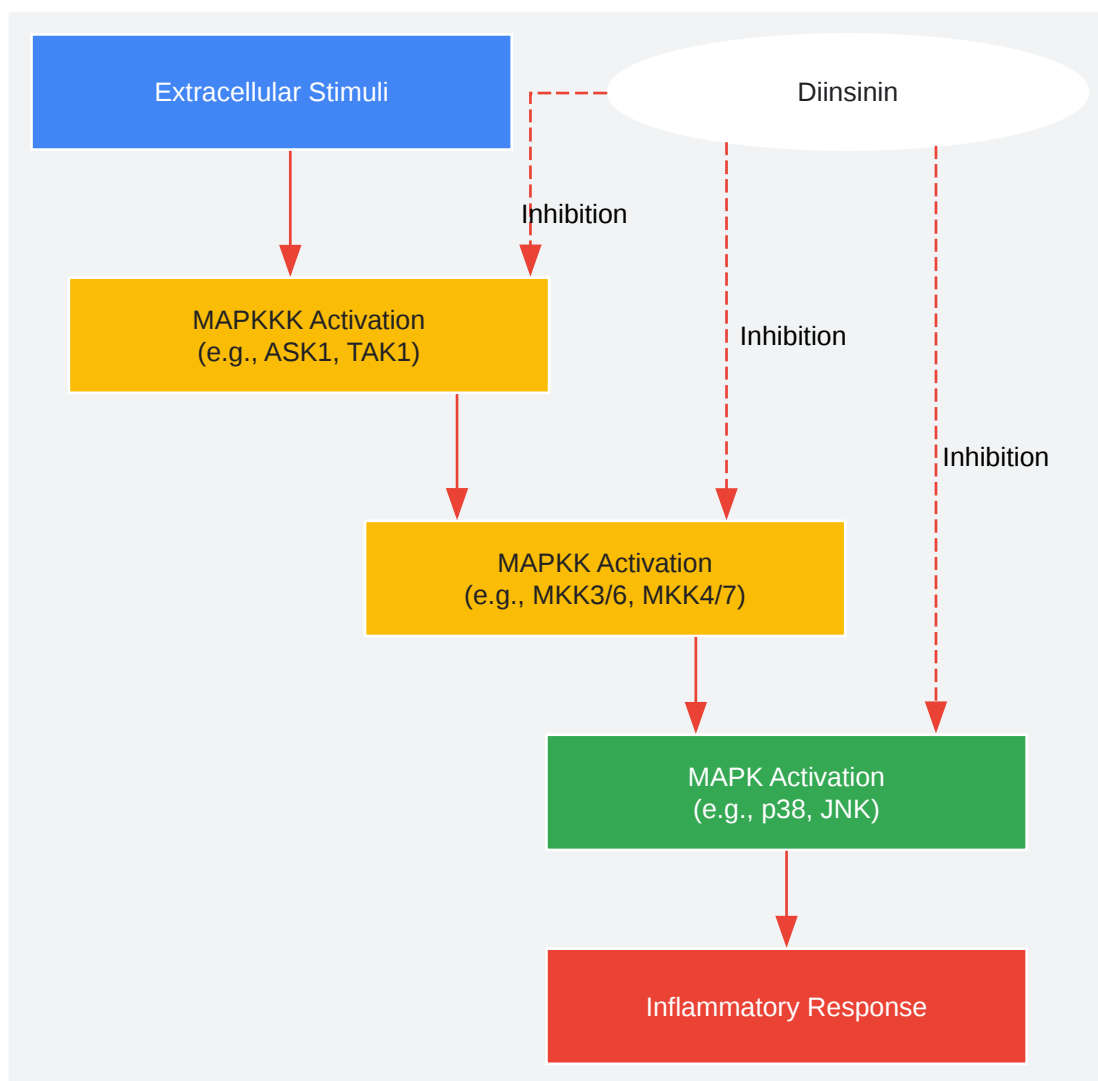
Caption: Putative workflow for the isolation of **Diinsinin**.

## Prostaglandin Synthesis Inhibition Assay

This in vitro assay is crucial for evaluating the anti-inflammatory potential of compounds like **Diinsinin** by measuring their ability to inhibit the production of prostaglandins.







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